

# An In-depth Technical Guide to N,N-Dimethyldiglycolamine: Foundational Research

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## Compound of Interest

**Compound Name:** 2-(2-Dimethylamino-ethylamino)-ethanol

**Cat. No.:** B1268181

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This technical guide provides a comprehensive overview of the foundational research on N,N-Dimethyldiglycolamine, also known as 2-[2-(Dimethylamino)ethoxy]ethanol. It is intended for researchers, scientists, and drug development professionals, offering detailed information on its chemical properties, synthesis, and key applications.

## Core Chemical Properties and Data

N,N-Dimethyldiglycolamine is a bifunctional organic compound possessing both a tertiary amine and a primary alcohol functional group, linked by an ether. This structure imparts unique chemical properties that make it a valuable intermediate and catalyst in various chemical processes.

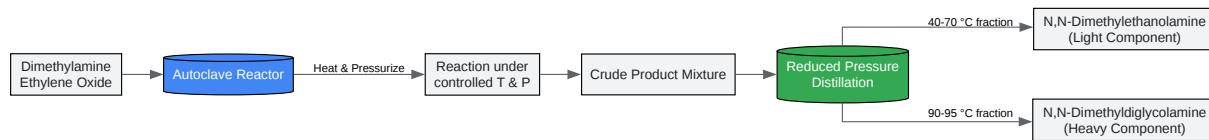
## Quantitative Physicochemical Data

Property	Value	Source(s)
Molecular Formula	C6H15NO2	<a href="#">[1]</a>
Molar Mass	133.19 g/mol	<a href="#">[1]</a>
CAS Number	1704-62-7	<a href="#">[1]</a>
Appearance	Colorless to light yellow liquid	<a href="#">[2]</a>
Odor	Slight amine odor	<a href="#">[2]</a>
Boiling Point	201-205 °C (at 760 mmHg); 95 °C (at 15 mmHg)	
Melting Point	< -20 °C	<a href="#">[2]</a>
Density	0.950 - 0.96 g/cm³ at 20 °C	<a href="#">[2]</a>
Viscosity	4-5 mPa·s at 25 °C	
Flash Point	86-93 °C	
Vapor Pressure	<6.7 Pa at 21 °C	
Water Solubility	Soluble	
Refractive Index	~1.442	<a href="#">[1]</a>

## Synthesis of N,N-Dimethyldiglycolamine

The primary industrial synthesis of N,N-Dimethyldiglycolamine involves the reaction of dimethylamine with ethylene oxide. This process can be tuned to co-produce N,N-dimethylethanolamine.

## General Synthesis Workflow



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*General synthesis workflow for N,N-Dimethyldiglycolamine.*

## Experimental Protocols

The following protocols are based on a patented method for the production of N,N-Dimethyldiglycolamine (DMAEE) and co-production of N,N-Dimethylethanamine (DMAE).

### Protocol 1: High-Pressure Synthesis

- Reaction Setup: A 250 ml autoclave is charged with 68g of an aqueous solution of dimethylamine (0.5 mol).
- Inerting: The reactor is purged with nitrogen three times to create an inert atmosphere.
- Reactant Addition: 44g (1 mol) of ethylene oxide is introduced into the autoclave.
- Pressurization: The reactor is pressurized with nitrogen to 1.2 MPa.
- Reaction Conditions: The mixture is heated to 80°C and the reaction proceeds for 4 hours.
- Work-up: The resulting 112 g of the reaction solution is collected.
- Purification: The reaction mixture is subjected to reduced pressure distillation (20 mmHg). Fractions are collected at 40-70°C (yielding 48.7g of DMAE aqueous solution) and 90-95°C (yielding 61.5g of DMAEE). The conversion of dimethylamine was reported to be 100%.

### Protocol 2: Atmospheric Pressure Synthesis

- Reaction Setup: A 250 ml autoclave is charged with 68g of an aqueous solution of dimethylamine (0.5 mol).
- Inerting: The reactor is purged with nitrogen three times.
- Reactant Addition: 44g (1 mol) of ethylene oxide is introduced into the autoclave.
- Reaction Conditions: The reaction is carried out at atmospheric pressure. The temperature is raised to 80°C and maintained for 2 hours.
- Work-up: The reaction solution is collected.
- Purification: The product is purified by reduced pressure distillation (20 mmHg), collecting fractions at 40-70°C (81.5 g of DMAE aqueous solution) and 90-95°C (12.1 g of DMAEE).

### Protocol 3: Low-Temperature Synthesis

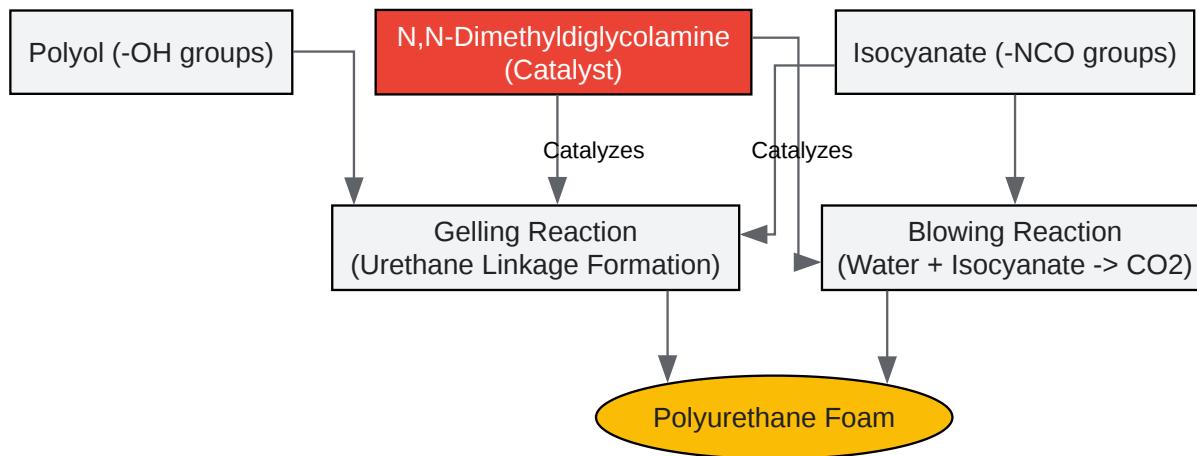
- Reaction Setup: A 250 ml autoclave is charged with 68g of an aqueous solution of dimethylamine (0.5 mol).
- Inerting: The reactor is purged with nitrogen three times.
- Reactant Addition: 22g (0.5 mol) of ethylene oxide is introduced into the autoclave.
- Reaction Conditions: The reaction is conducted at atmospheric pressure. The temperature is increased to 40°C for 2 hours.
- Work-up: 88.6 g of the reaction solution is collected.
- Purification: The mixture is distilled under reduced pressure (20 mmHg). The fraction collected at 40-70°C yielded 87.2 g of DMAE aqueous solution, with 1.2 g of DMAEE remaining as the heavy component at the bottom of the kettle.

## Applications and Industrial Relevance

N,N-Dimethyldiglycolamine is a versatile chemical with several industrial applications, primarily driven by its catalytic activity.

## Key Application: Polyurethane Foam Catalyst

The most significant application of N,N-Dimethyldiglycolamine is as a tertiary amine catalyst in the production of polyurethane foams.<sup>[3]</sup> It is particularly effective in formulations for low-density packaging foams.<sup>[3]</sup>



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*Role of N,N-Dimethyldiglycolamine in polyurethane foam production.*

## Other Notable Applications

- Chemical Intermediate: It serves as a building block in the synthesis of more complex molecules and fine chemicals.<sup>[3]</sup>
- Surfactants: N,N-Dimethyldiglycolamine is used in the production of surfactants which can also act as corrosion inhibitors.<sup>[1]</sup>
- Carbon Dioxide Absorption: Due to its basic nature, it has been investigated for its potential to absorb greenhouse gases like carbon dioxide.<sup>[1]</sup>
- Process Regulators and Propellants: It also finds use as a process regulator and as a blowing agent in certain applications.<sup>[1]</sup>

## Safety and Handling

N,N-Dimethyldiglycolamine is classified as a hazardous substance. It is harmful if swallowed and can cause severe skin burns and eye damage. It is also very toxic to aquatic life with long-lasting effects. When handling this chemical, it is crucial to wear appropriate personal protective equipment (PPE), including gloves, protective clothing, and eye/face protection. Work should be conducted in a well-ventilated area. In case of contact, immediate first aid measures as outlined in the Safety Data Sheet (SDS) should be followed. Store in a cool, dry, well-ventilated area away from incompatible materials such as strong oxidizing agents, acids, and isocyanates.<sup>[3]</sup>

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## References

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